

Dilept Dosage and Administration in Rodent Models: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dilept*

Cat. No.: *B12323279*

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Introduction

Dilept (GZR-123), a tripeptoid analog of neurotensin, has emerged as a promising therapeutic candidate with a unique pharmacological profile. It exhibits both antipsychotic and nootropic (memory-enhancing) properties. Preclinical studies in rodent models have demonstrated its efficacy in improving cognitive function and mitigating induced memory deficits. These characteristics suggest its potential for treating neuropsychiatric disorders such as schizophrenia and Alzheimer's disease, where cognitive impairment is a significant comorbidity.

This document provides detailed application notes and protocols for the administration of **Dilept** in common rodent models used for assessing cognitive function. The information is intended to guide researchers in designing and executing experiments to evaluate the efficacy and mechanism of action of **Dilept** and similar compounds.

Data Presentation: Dilept Dosage and Administration

The following tables summarize the reported dosages and administration routes for **Dilept** in various rodent models. It is crucial to note that the optimal dose and route may vary depending on the specific experimental design, rodent strain, and desired therapeutic effect.

Parameter	Details	Reference
Drug Name	Dilept (N-caproyl-L-prolyl-L-tyrosine methyl ester)	
Molecular Formula	C21H30N2O5	
Mechanism of Action	Neurotensin receptor agonist; Facilitates glutamatergic (NMDA) and cholinergic (muscarinic and nicotinic) neurotransmission.	

Table 1: **Dilept** Dosage in Rodent Models

Animal Model	Species	Dosage Range (mg/kg)	Route of Administration	Observed Effects
General Efficacy	Rat/Mouse	0.4 - 4.0	Intraperitoneal (i.p.), Peroral (p.o.)	Antipsychotic and nootropic effects
Passive Avoidance	Rat/Mouse	0.5 - 2.0 (i.p.)	Intraperitoneal (i.p.)	Improved acquisition and retention of conditioned reflex
Scopolamine-Induced Amnesia	Rat	1.0 - 4.0 (i.p.)	Intraperitoneal (i.p.)	Prevention of memory impairment
Olfactory Bulbectomy	Mouse	1.0 - 2.0 (daily, i.p.)	Intraperitoneal (i.p.)	Improvement in spatial memory

Experimental Protocols

Preparation of Dilept for In Vivo Administration

Objective: To prepare a sterile solution of **Dilept** suitable for intraperitoneal injection in rodents.

Materials:

- **Dilept** powder
- Sterile saline (0.9% NaCl) or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringes and needles (e.g., 27-30 gauge)

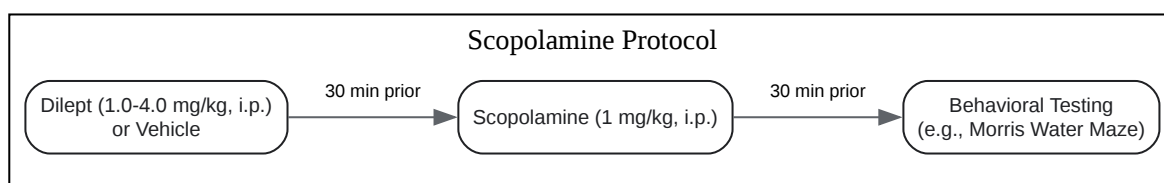
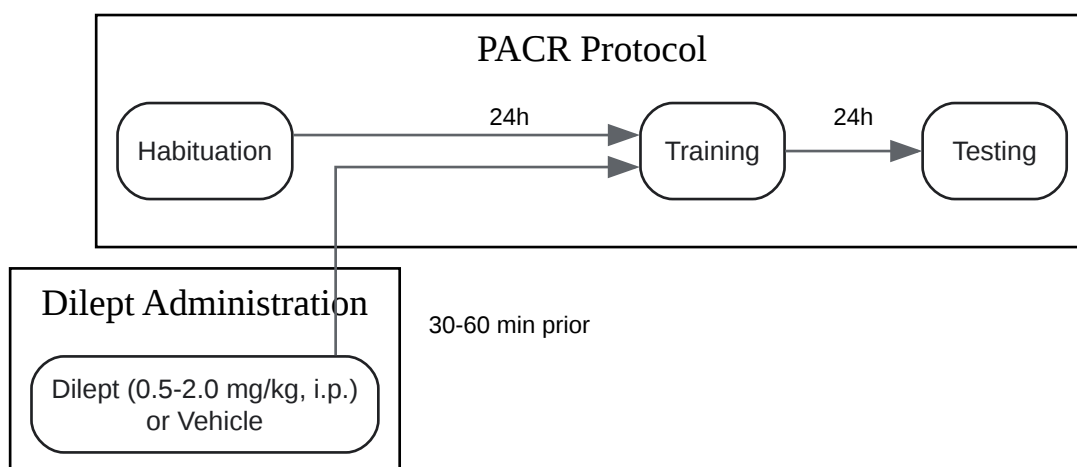
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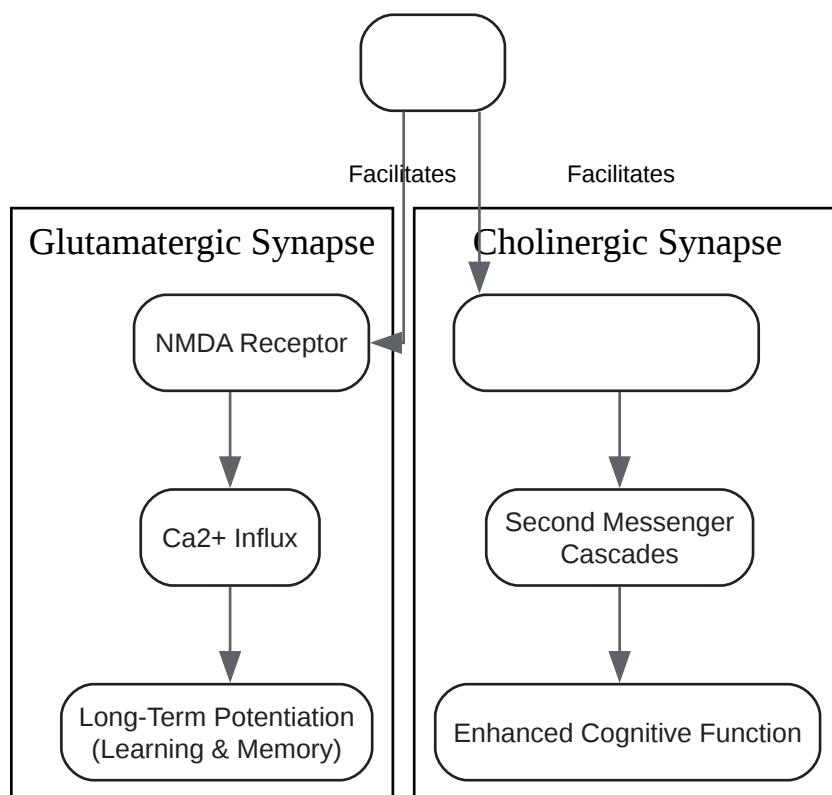
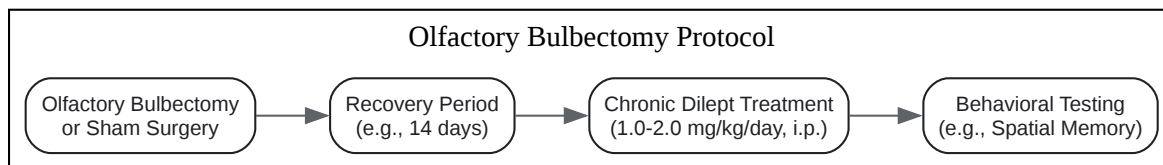
- Calculate the required amount of **Dilept** based on the desired dose and the weight of the animals to be treated.
- Weigh the **Dilept** powder accurately and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile saline or PBS to the tube to achieve the desired final concentration.
- Vortex the tube until the **Dilept** is completely dissolved. Ensure the solution is clear and free of particulates.
- Draw the solution into a sterile syringe with the appropriate needle for injection.
- The solution should be prepared fresh on the day of the experiment and kept on ice until administration.

Passive Avoidance Conditioned Reflex (PACR) Test

Objective: To assess the effect of **Dilept** on learning and memory.

Experimental Workflow:





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